

Synthesis of a C18H32N2O3S Biotin Analogue

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Compound of Interest

Compound Name: C18H32N2O3S

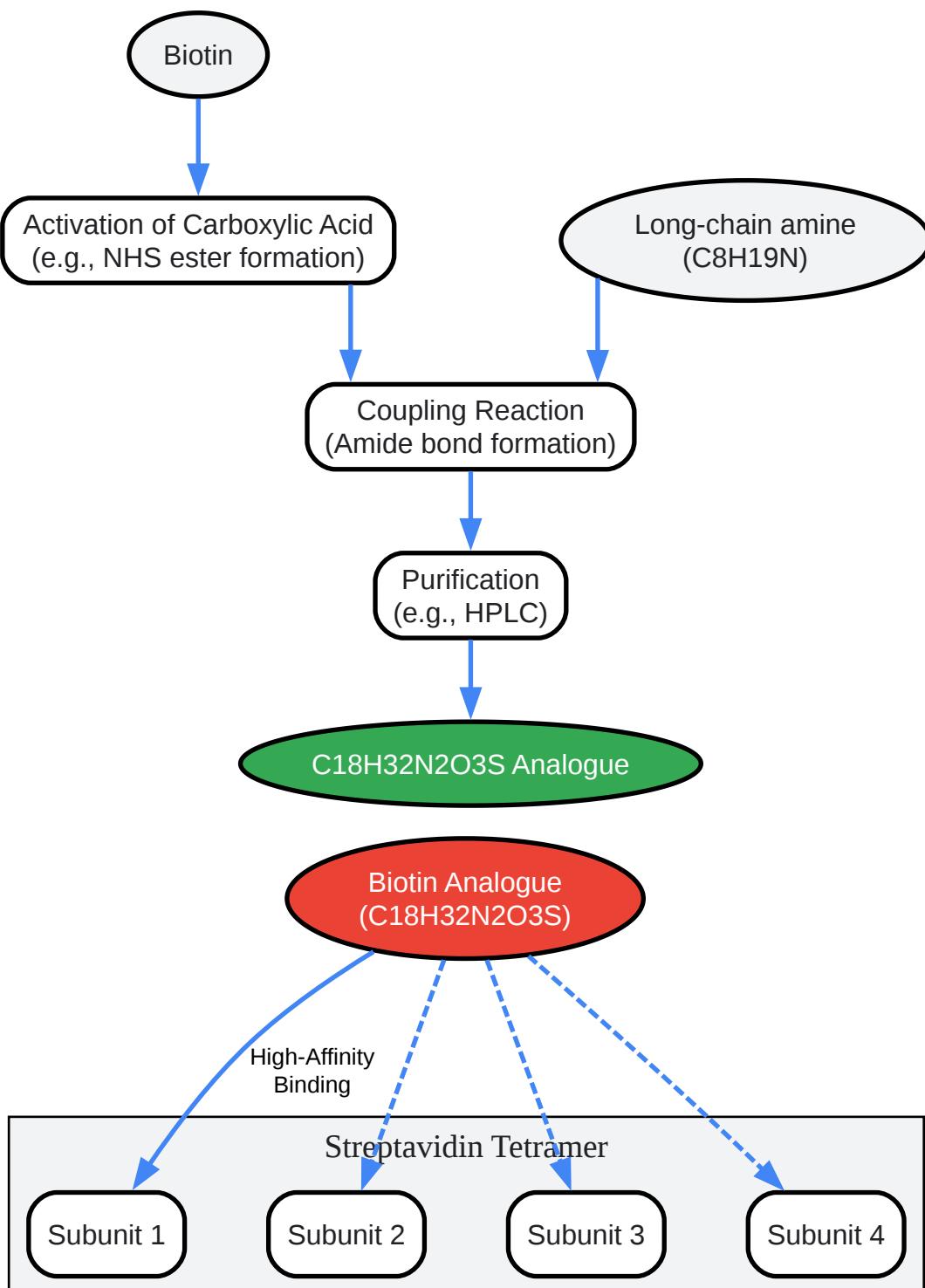
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The synthesis of biotin analogues often involves modifications to the valeric acid side chain, the ureido ring, or the thiophene ring. To achieve the target molecular formula of **C18H32N2O3S**, a likely modification would be the elongation of the valeric acid side chain.

A plausible synthetic route could involve the coupling of biotin with a long-chain amine or alcohol. For instance, reacting the carboxylic acid group of biotin with an amino-containing linker.

Generalized Synthetic Workflow

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